

# Application Notes: Spectrophotometric Determination of Copper in Water Samples Using Stilbazo

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## Compound of Interest

Compound Name: Stilbazo

Cat. No.: B1143335

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## Introduction

**Stilbazo**, chemically known as Stilbene-4,4'-bis[(1-azo)-3,4-dihydroxybenzene]-2,2'-disulfonic Acid Diammonium Salt, is an azo dye that serves as a chromogenic reagent. It is known to form stable, colored complexes with various metal ions, making it suitable for spectrophotometric analysis. While traditionally used for the determination of aluminum, its molecular structure suggests potential for chelating other metal ions, including copper(II). This application note details a proposed method for the sensitive and selective determination of copper in aqueous samples. The principle of the method is based on the formation of a stable, colored complex between copper ions and **Stilbazo**, with the intensity of the color being directly proportional to the concentration of copper, which can be quantified using spectrophotometry.

## Principle of Detection

**Stilbazo** is a multidentate ligand capable of forming coordination complexes with metal ions. In the presence of copper(II) ions in a buffered aqueous solution, **Stilbazo** is expected to form a stable, colored chelate complex. The formation of this complex results in a shift in the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) and an increase in the molar absorptivity compared to the free reagent. By measuring the absorbance of the solution at the  $\lambda_{\text{max}}$  of the copper-**Stilbazo** complex, the concentration of copper in the sample can be determined by referencing a calibration curve prepared from standard copper solutions.

## Quantitative Data Summary

As a proposed method, the following table summarizes the expected and hypothetical quantitative data for the determination of copper using **Stilbazo**. These values are based on typical performance characteristics of similar azo dye-based spectrophotometric methods for copper analysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Parameter	Value
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ) of Cu-Stilbazo Complex	~520 - 580 nm (Hypothesized)
Optimum pH Range	5.0 - 7.0 (Hypothesized)
Molar Absorptivity ( $\epsilon$ )	$> 2.0 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (Expected)
Linearity Range (Beer's Law)	0.1 - 5.0 mg/L (Expected)
Limit of Detection (LOD)	$< 0.05 \text{ mg/L}$ (Expected)
Limit of Quantification (LOQ)	$< 0.15 \text{ mg/L}$ (Expected)
Stoichiometry (Copper:Stilbazo)	1:2 (Hypothesized)
Potential Interfering Ions	$\text{Fe}^{3+}$ , $\text{Al}^{3+}$ , $\text{Ni}^{2+}$ , $\text{Co}^{2+}$ , EDTA

## Experimental Protocols

This section provides a detailed protocol for the determination of copper in water samples using **Stilbazo**.

### 1. Materials and Reagents

- Stilbazo** Reagent Solution (0.1% w/v): Dissolve 0.1 g of **Stilbazo** in 100 mL of deionized water. **Stilbazo** is soluble in water.
- Standard Copper Stock Solution (1000 mg/L): Dissolve 0.3929 g of  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$  in deionized water and dilute to 100 mL in a volumetric flask.

- Working Standard Copper Solutions: Prepare a series of working standards (e.g., 0.1, 0.5, 1.0, 2.5, and 5.0 mg/L) by diluting the stock solution with deionized water.
- Buffer Solution (pH 6.0): Prepare a phosphate buffer solution by mixing appropriate volumes of 0.1 M monosodium phosphate and 0.1 M disodium phosphate to achieve a pH of 6.0.
- Masking Agent (Optional): A solution of a suitable masking agent (e.g., sodium fluoride) may be required to eliminate interference from other metal ions.

## 2. Instrumentation

- UV-Visible Spectrophotometer
- pH meter
- Calibrated glassware (volumetric flasks, pipettes)

## 3. Experimental Procedure

- Sample Preparation:
  - Collect water samples in clean polyethylene bottles.
  - If the sample contains particulate matter, filter it through a 0.45  $\mu\text{m}$  membrane filter.
  - If necessary, adjust the pH of the sample to be within the optimal range (around 6.0).
- Calibration Curve Construction:
  - Pipette 10 mL of each working standard copper solution into a series of 50 mL volumetric flasks.
  - To each flask, add 5 mL of the pH 6.0 buffer solution.
  - Add 2 mL of the 0.1% **Stilbazo** reagent solution to each flask.
  - Dilute to the mark with deionized water and mix well.
  - Allow the solutions to stand for 15 minutes for complete color development.

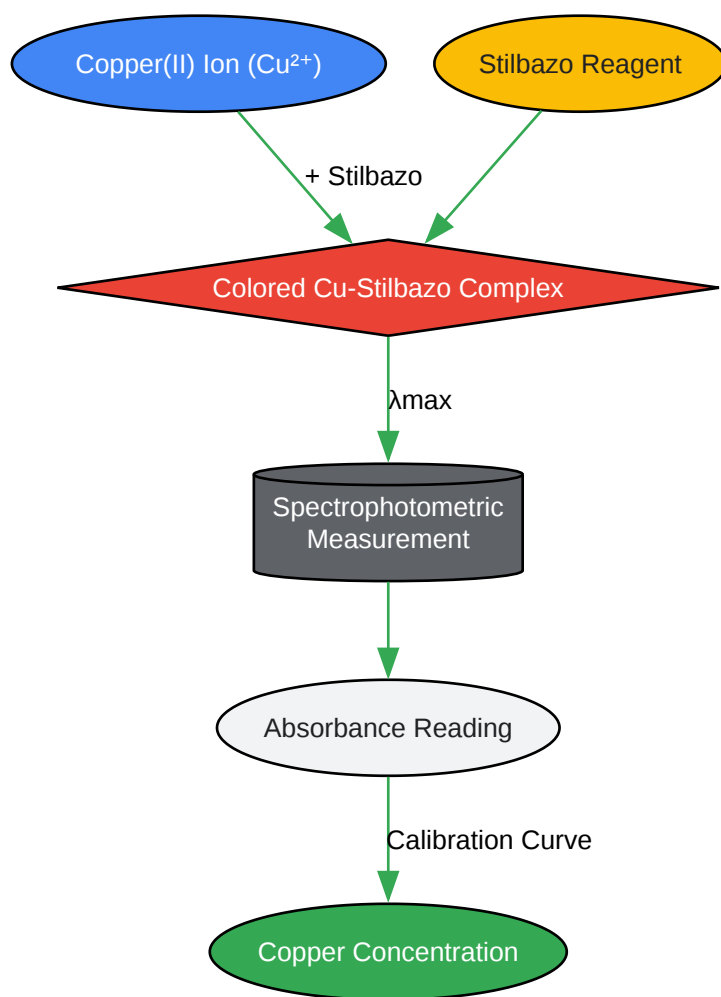
- Measure the absorbance of each solution at the predetermined  $\lambda_{\text{max}}$  of the copper-**Stilbazo** complex against a reagent blank. The reagent blank is prepared in the same manner but with deionized water instead of the copper standard.
- Plot a graph of absorbance versus copper concentration to obtain the calibration curve.
- Sample Analysis:
  - Take a known volume (e.g., 10 mL) of the water sample and transfer it to a 50 mL volumetric flask.
  - Follow the same procedure as described for the calibration curve (steps 2b-2e).
  - Measure the absorbance of the sample solution.
  - Determine the concentration of copper in the sample from the calibration curve.

#### 4. Management of Interferences

Several metal ions can potentially interfere with the determination of copper by forming complexes with **Stilbazo**. The interference of ions such as  $\text{Fe}^{3+}$  and  $\text{Al}^{3+}$  may be minimized by the addition of a suitable masking agent like sodium fluoride prior to the addition of the **Stilbazo** reagent.

## Visualizations

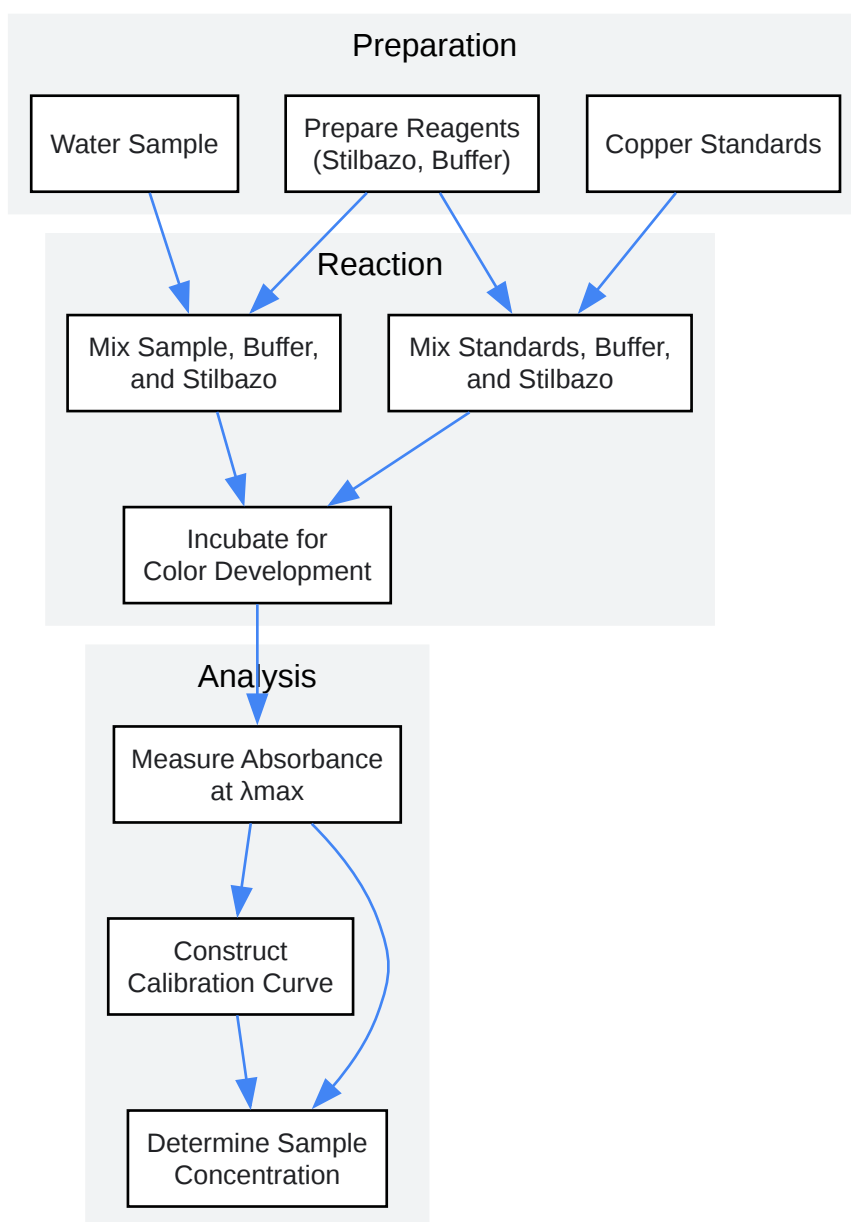
Signaling Pathway of Copper Detection



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Caption: Reaction pathway for the detection of copper using **Stilbazo**.

Experimental Workflow for Copper Analysis



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Caption: Workflow for the spectrophotometric determination of copper in water.

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- To cite this document: BenchChem. [Application Notes: Spectrophotometric Determination of Copper in Water Samples Using Stilbazo]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143335#using-stilbazo-for-the-detection-of-copper-in-water-samples]

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